

Preparation of T0467 Stock Solution for Research Applications

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Compound of Interest

Compound Name: T0467

Cat. No.: B8201617

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Introduction

T0467, chemically known as 2,4,6-Trimethylaniline, is a liquid aromatic amine utilized in various research applications.^{[1][2]} Accurate preparation of a stock solution is the first critical step for ensuring reproducibility and reliability in experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **T0467** stock solutions for use by researchers, scientists, and drug development professionals.

Compound Information

Compound Name: 2,4,6-Trimethylaniline Synonyms: Aminomesitylene, 2-Amino-1,3,5-trimethylbenzene, Mesidine, Mesitylamine^{[1][2]} Product No.: **T0467**^{[1][2]} CAS RN: 88-05-1^{[1][2]}

Quantitative Data Summary

A summary of the key quantitative data for **T0467** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ N	[1][2]
Molecular Weight	135.21 g/mol	[1][2]
Physical State (20°C)	Liquid	[1][2]
Purity	>98.0% (GC)	[1][2]
Boiling Point	230 °C	[1][2]
Flash Point	96 °C	[1][2]
Specific Gravity (20/20)	0.96	[1][2]
Refractive Index	1.55	[1][2]
Solubility in Water	Insoluble	[1][2]
Recommended Solvent	DMSO	[3]

Experimental Protocol: Preparation of a 10 mM T0467 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **T0467** in Dimethyl Sulfoxide (DMSO).

Materials

- **T0467** (liquid)
- Anhydrous/molecular biology grade DMSO
- Calibrated micropipettes and sterile, filtered pipette tips
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate chemical-resistant gloves

Procedure

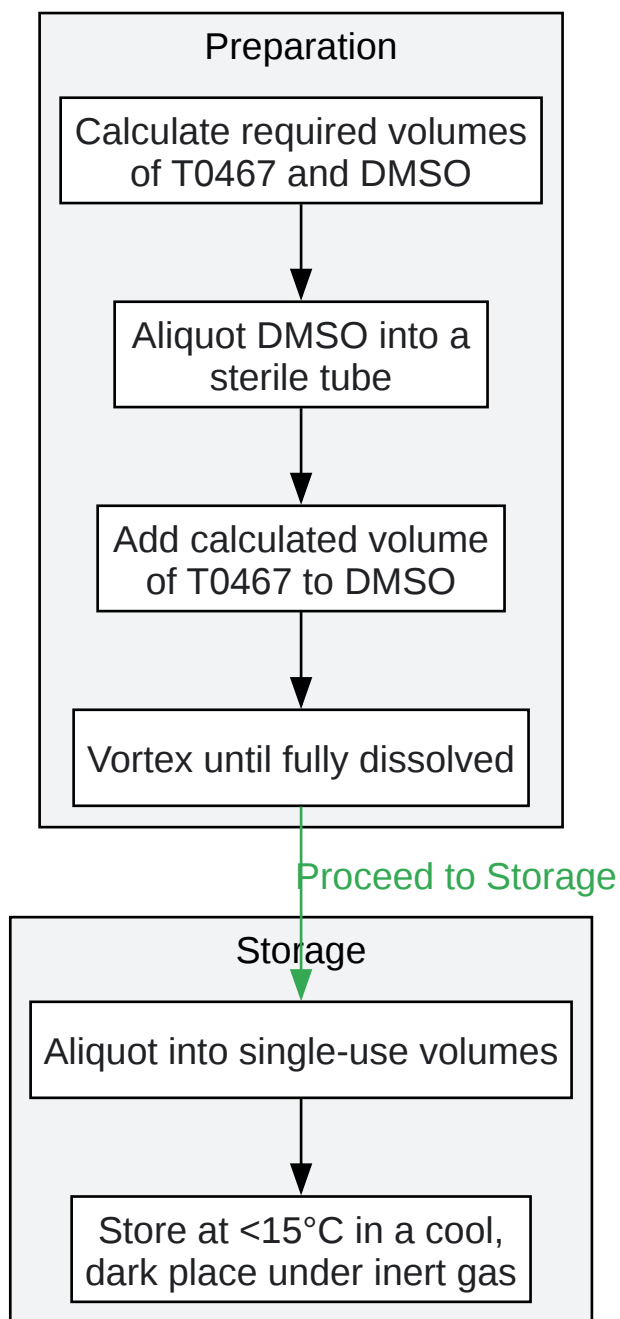
- Pre-calculation: Before handling the compound, calculate the required volume of **T0467** and DMSO. To prepare a 10 mM stock solution, the following calculation can be used:
 - The density of **T0467** is approximately 0.96 g/mL.[\[1\]](#)[\[2\]](#)
 - First, determine the volume of **T0467** needed for a specific volume of 10 mM stock solution. For example, to prepare 1 mL of a 10 mM solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 135.21 \text{ g/mol} = 0.0013521 \text{ g}$
 - $\text{Volume (}\mu\text{L)} = (\text{Mass (g)} / \text{Density (g/mL)}) \times 1000 \mu\text{L/mL}$
 - $\text{Volume (}\mu\text{L)} = (0.0013521 \text{ g} / 0.96 \text{ g/mL}) \times 1000 \mu\text{L/mL} \approx 1.41 \mu\text{L}$
- Aliquot DMSO: In a sterile microcentrifuge tube, add the desired final volume of DMSO minus the volume of **T0467** to be added. For a 1 mL final volume, this would be approximately 998.59 μL .
- Add **T0467**: Carefully measure 1.41 μL of **T0467** using a calibrated micropipette and add it to the DMSO in the microcentrifuge tube.
- Dissolution: Cap the tube securely and vortex thoroughly until the **T0467** is completely dissolved.
- Storage: Store the 10 mM **T0467** stock solution at a recommended temperature of $<15^{\circ}\text{C}$ in a cool, dark place.[\[1\]](#)[\[2\]](#) For long-term storage, aliquoting into smaller, single-use volumes is recommended to avoid repeated freeze-thaw cycles. The product is air-sensitive and should be stored under an inert gas.[\[1\]](#)[\[2\]](#)

Safety Precautions

T0467 is a hazardous chemical. It is fatal if inhaled, toxic in contact with skin, and harmful if swallowed.[1][2] It is also suspected of causing genetic defects.[2] Always handle this compound within a fume hood and wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

Visualizations

Experimental Workflow for T0467 Stock Solution Preparation



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Caption: Workflow for preparing and storing **T0467** stock solution.

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References

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